

# Imidaclothiz: A Technical Guide to its Physical and Chemical Properties

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## Compound of Interest

Compound Name: **Imidaclothiz**

Cat. No.: **B146455**

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## Introduction

**Imidaclothiz** is a neonicotinoid insecticide used to control a broad spectrum of sucking and chewing insect pests on various crops. As a member of the neonicotinoid class, its mode of action involves the disruption of the insect central nervous system by acting as an agonist on the postsynaptic nicotinic acetylcholine receptors (nAChRs).<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the known physical and chemical properties of **Imidaclothiz**, along with relevant experimental protocols and a visualization of its signaling pathway. This document is intended to serve as a resource for researchers, scientists, and professionals involved in drug development and pesticide research.

## Chemical and Physical Properties

The fundamental physical and chemical properties of **Imidaclothiz** are summarized in the tables below. It is important to note that while many properties have been experimentally determined, some, such as the boiling point and density, are based on predictive models. Furthermore, experimental data for vapor pressure and the octanol-water partition coefficient (LogP) for **Imidaclothiz** are not readily available in the public domain. For comparative purposes, the values for the closely related and extensively studied neonicotinoid, Imidacloprid, are provided with a clear distinction.

## Table 1: General and Chemical Properties of Imidaclothiz

Property	Value	Source(s)
IUPAC Name	N-[1-[(2-chloro-1,3-thiazol-5-yl)methyl]-4,5-dihydroimidazol-2-yl]nitramide	<a href="#">[3]</a> <a href="#">[4]</a>
Synonyms	(EZ)-1-(2-Chloro-1,3-thiazol-5-ylmethyl)-N-nitroimidazolidin-2-ylideneamine; 1-[(2-chloro-5-thiazolyl)methyl]-4,5-dihydro-N-nitro-1H-imidazol-2-amine	<a href="#">[3]</a>
CAS Number	105843-36-5	
Chemical Formula	C <sub>7</sub> H <sub>8</sub> ClN <sub>5</sub> O <sub>2</sub> S	
Molecular Weight	261.69 g/mol	
Appearance	White to off-white solid	
Mode of Action	Neonicotinoid; agonist of nicotinic acetylcholine receptors (nAChRs)	

**Table 2: Physicochemical Properties of Imidaclothiz**

Property	Value	Source(s)
Melting Point	146-147 °C	
Boiling Point	461.7 ± 55.0 °C (Predicted)	
Density	1.83 ± 0.1 g/cm³ (Predicted)	
Solubility	Slightly soluble in DMSO and Methanol. Soluble at ≥ 2.5 mg/mL in specific formulations (e.g., 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline).	
Vapor Pressure	Data not available	
Octanol-Water Partition Coefficient (LogP)	Data not available	

Disclaimer: The boiling point and density are predicted values and have not been experimentally verified in the cited literature.

### Table 3: Comparative Physicochemical Properties of Imidacloprid

Property	Value	Source(s)
Vapor Pressure	$3 \times 10^{-12}$ mmHg at 20 °C	
Octanol-Water Partition Coefficient (K <sub>ow</sub> )	0.57 at 21 °C	

Note: The data in Table 3 are for Imidacloprid and are provided for comparative context due to the lack of available data for **Imidaclothiz**.

## Experimental Protocols

# Analytical Method for Residue Analysis in Cabbage and Soil by HPLC

This protocol outlines a method for the determination of **Imidaclothiz** residues.

## a. Sample Preparation (Cabbage):

- Homogenize a representative sample of cabbage.
- Extract a known weight of the homogenized sample with a suitable organic solvent (e.g., acetonitrile).
- Filter the extract to remove solid particles.
- Concentrate the filtrate using a rotary evaporator.
- Re-dissolve the residue in the mobile phase for HPLC analysis.

## b. Sample Preparation (Soil):

- Air-dry and sieve a representative soil sample.
- Extract a known weight of the soil sample with an appropriate solvent mixture (e.g., acetonitrile/water).
- Centrifuge or filter the mixture to separate the supernatant/filtrate.
- Concentrate the extract and re-dissolve in the mobile phase.

## c. HPLC Analysis:

- Column: C18 reverse-phase column.
- Mobile Phase: A suitable mixture of acetonitrile and water.
- Detection: UV detector at an appropriate wavelength.
- Quantification: Based on the peak area of a standard solution of **Imidaclothiz**.

The reported mean accuracies of this method were 92.0-93.0% in soil and 88-93% in cabbage, with a minimum detectable concentration of 0.0075 mg/kg in cabbage and 0.003 mg/kg in soil.

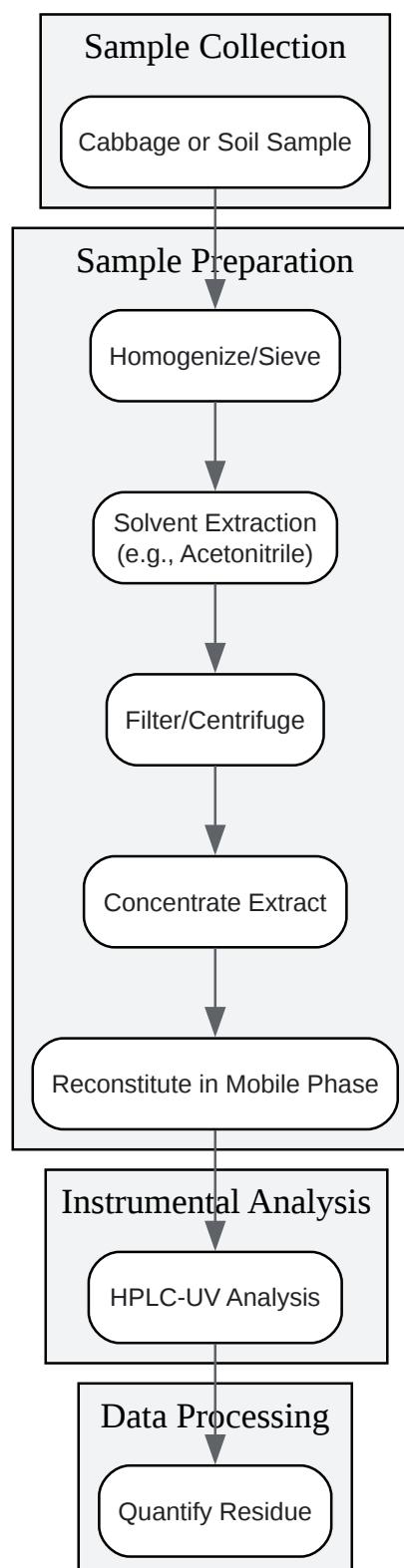
## Preparation of Imidaclothiz Nano-delivery System

This protocol describes the formation of a nanocarrier-loaded **Imidaclothiz** for enhanced plant uptake studies.

- Prepare a 2 mg/mL aqueous solution of pure **Imidaclothiz** and a 2 mg/mL aqueous solution of the star polymer (SPc) nanocarrier.
- Mix the **Imidaclothiz** solution with the SPc solution at a specified mass ratio (e.g., 1:1).
- Incubate the mixture for 15 minutes at room temperature to allow for the self-assembly of the **Imidaclothiz**/SPc complex.
- The resulting nano-delivery system can then be used for plant immersion or spraying experiments to evaluate uptake and efficacy.

## Mandatory Visualizations

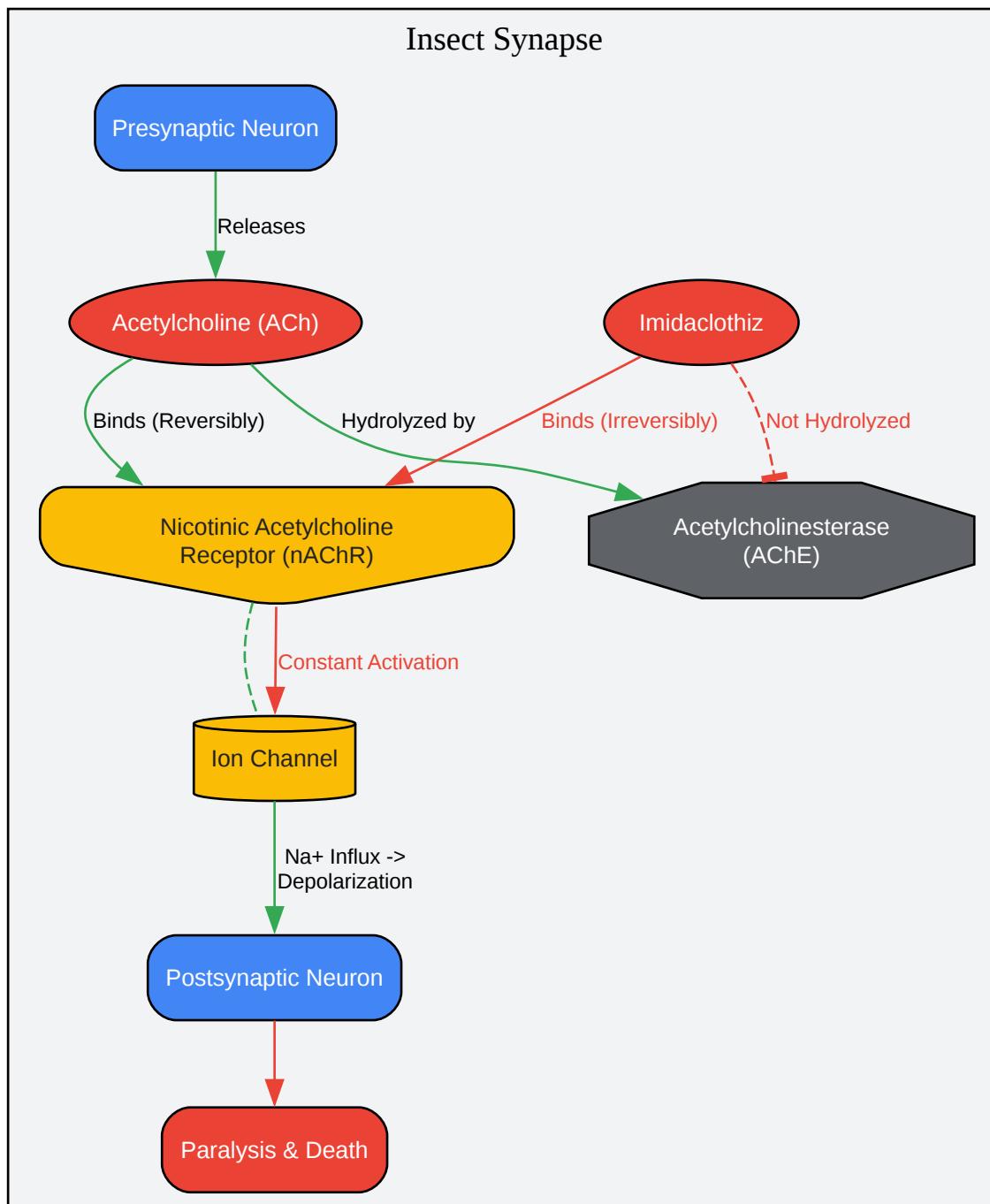
## Logical Workflow for Imidaclothiz Residue Analysis



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Caption: Workflow for **Imidaclothiz** residue analysis.

# Signaling Pathway of Neonicotinoid Insecticides



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